

# "physical characteristics of 1-Methoxy-4-methylpentane (boiling point, density)"

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## Compound of Interest

Compound Name: **1-Methoxy-4-methylpentane**

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## Physical Characteristics of 1-Methoxy-4-methylpentane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a detailed overview of the physical characteristics of **1-Methoxy-4-methylpentane**, with a specific focus on its boiling point and density. Due to a lack of experimentally determined data in publicly accessible literature, this guide presents high-quality computed data from established chemical databases. Furthermore, it outlines the standard experimental protocols that would be employed to determine these crucial physical properties. This document also contextualizes the expected physical characteristics of **1-Methoxy-4-methylpentane** within the broader class of aliphatic ethers, offering a comparative perspective for researchers.

## Introduction

**1-Methoxy-4-methylpentane** (CAS No: 3590-70-3) is an aliphatic ether. The physical properties of such compounds, particularly boiling point and density, are fundamental parameters essential for a wide range of applications in research and development, including reaction condition optimization, solvent selection, and process design. This guide addresses

the current data gap for experimentally verified values and provides a comprehensive resource based on computational predictions and established analytical methodologies.

## Computed Physical Properties

While experimental data for the boiling point and density of **1-Methoxy-4-methylpentane** are not readily available, several computational models provide reliable predictions. These computed values are summarized in the table below.

| Property                       | Value              | Source       |
|--------------------------------|--------------------|--------------|
| Molecular Formula              | C7H16O             | PubChem[1]   |
| Molecular Weight               | 116.20 g/mol       | PubChem[1]   |
| XLogP3                         | 2.1                | PubChem[1]   |
| Topological Polar Surface Area | 9.2 Å <sup>2</sup> | PubChem[1]   |
| Complexity                     | 41.7               | PubChem[1]   |
| Rotatable Bond Count           | 4                  | Guidechem[2] |
| Hydrogen Bond Donor Count      | 0                  | Guidechem[2] |
| Hydrogen Bond Acceptor Count   | 1                  | Guidechem[2] |

Note: The boiling point and density are not available as computed properties in the primary databases searched. The properties listed above are useful for estimating the behavior of the compound.

## General Physical Properties of Aliphatic Ethers

To approximate the physical characteristics of **1-Methoxy-4-methylpentane**, it is useful to consider the properties of similar aliphatic ethers.

- Boiling Point: Ethers generally have lower boiling points than alcohols of comparable molecular weight due to the absence of hydrogen bonding between ether molecules.[3][4][5] Their boiling points are more comparable to those of alkanes with similar molecular weights

because the dominant intermolecular forces are weaker dipole-dipole interactions and van der Waals forces.<sup>[6]</sup>

- Density: The density of simple aliphatic ethers is typically less than that of water.<sup>[7]</sup>

Based on these general characteristics, **1-Methoxy-4-methylpentane** is expected to be a volatile liquid at room temperature with a density less than 1.0 g/mL.

## Experimental Protocols for Physical Property Determination

Should a research or development need arise for precise, experimentally determined values for the boiling point and density of **1-Methoxy-4-methylpentane**, the following standard laboratory protocols are recommended.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[8][9]</sup> A common and reliable method for determining the boiling point of a small liquid sample is the micro-boiling point or capillary method.<sup>[10]</sup>

Protocol:

- Sample Preparation: A small volume (a few milliliters) of **1-Methoxy-4-methylpentane** is placed in a small test tube or fusion tube.<sup>[8][11]</sup>
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.<sup>[8]</sup>
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a heating bath (e.g., a Thiele tube or an oil bath) to ensure uniform heating.<sup>[8][9]</sup>
- Heating: The heating bath is gently and gradually heated.<sup>[9]</sup>
- Observation: As the temperature approaches the boiling point, a stream of bubbles will be observed emerging from the open end of the capillary tube.<sup>[10]</sup>

- Boiling Point Reading: The heat source is removed, and the liquid is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[8\]](#)

## Density Determination

The density of a liquid is its mass per unit volume.[\[12\]](#) A straightforward and accurate method for determining the density of a liquid is by using a pycnometer or a digital density meter.[\[12\]](#) [\[13\]](#)[\[14\]](#)

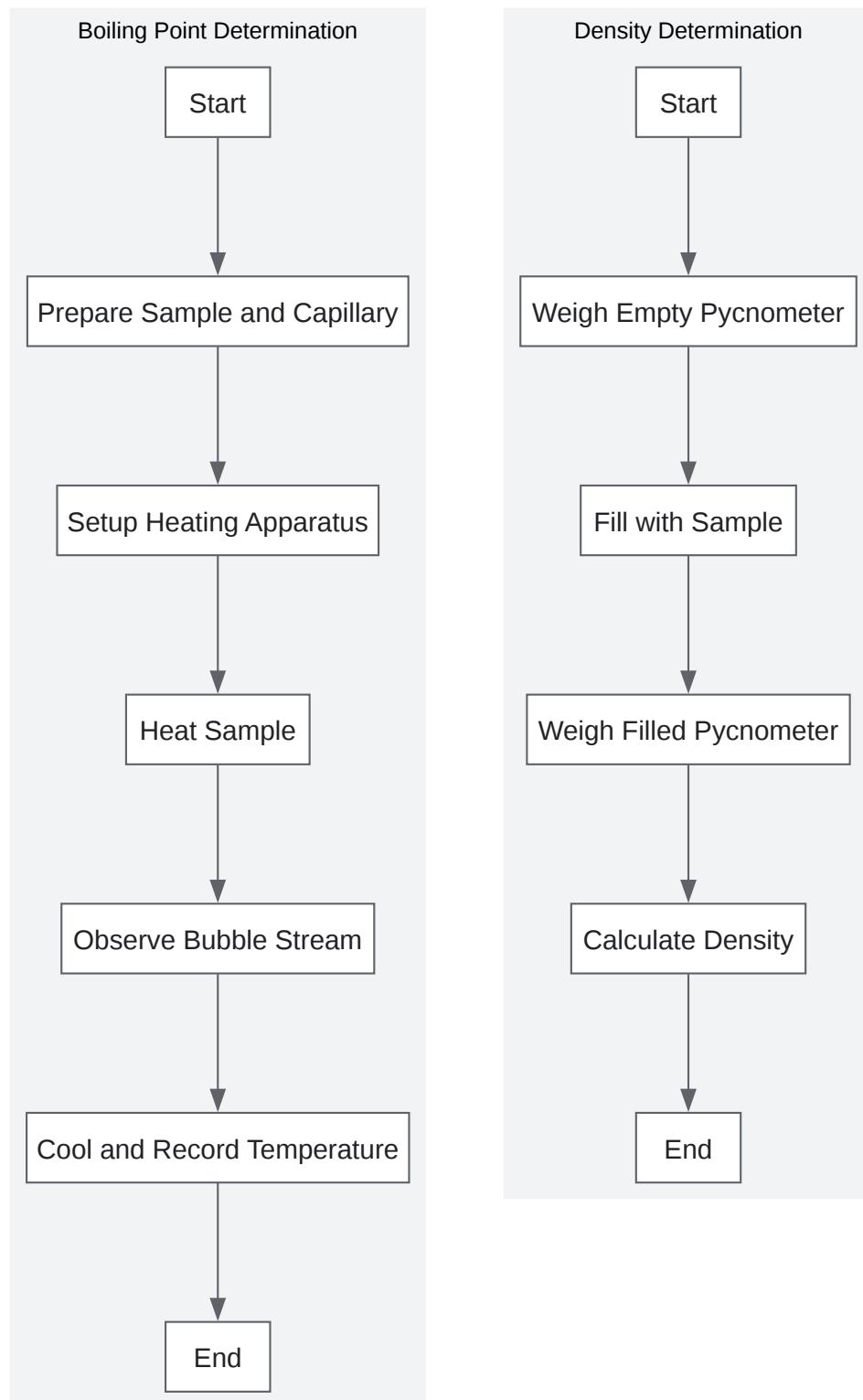
Protocol using a Pycnometer:

- Pycnometer Preparation: A clean, dry pycnometer of a known volume is weighed accurately. [\[13\]](#)[\[14\]](#)
- Sample Filling: The pycnometer is filled with **1-Methoxy-4-methylpentane**, ensuring no air bubbles are trapped. The temperature of the sample should be recorded.
- Weighing: The filled pycnometer is weighed again.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[12\]](#)

## Visualizations

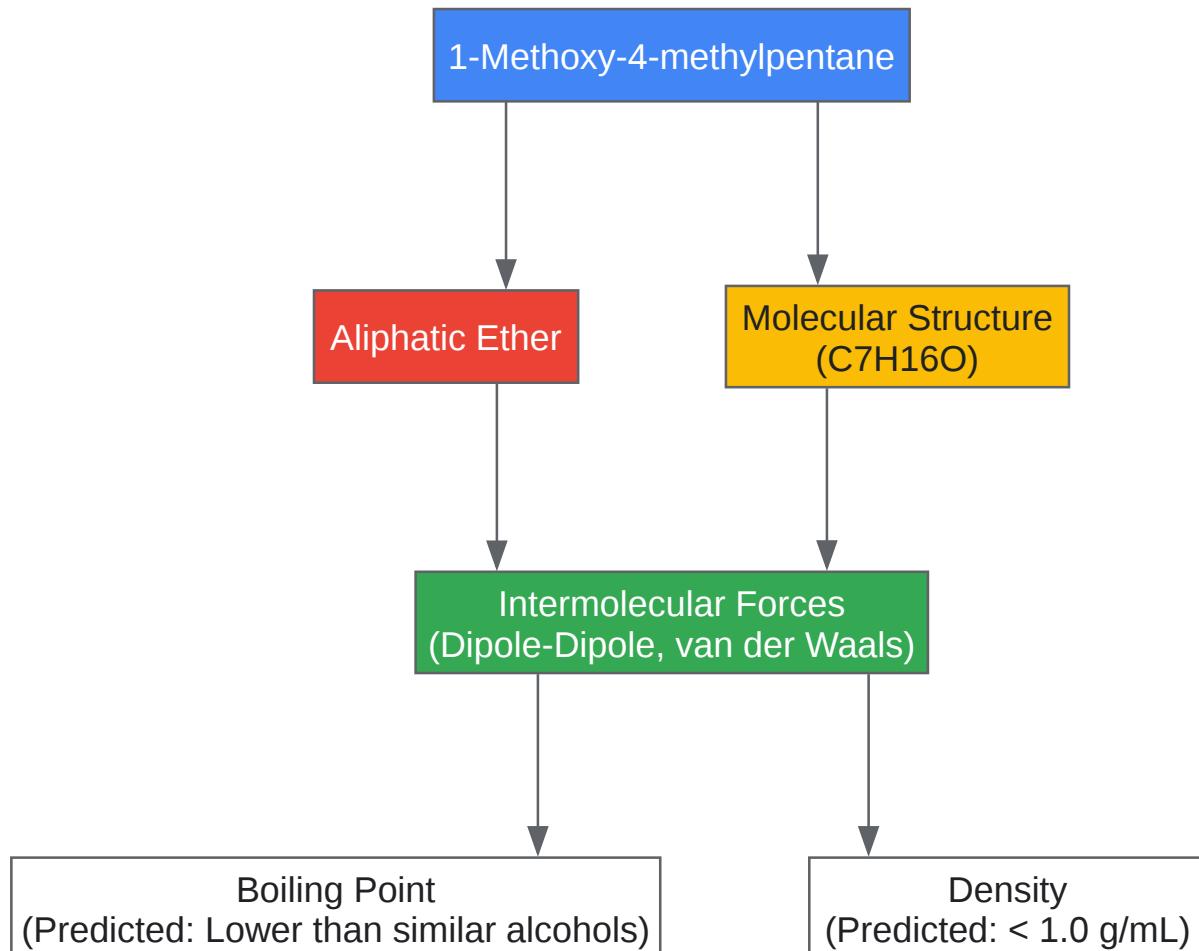
The following diagrams illustrate the logical workflow for the experimental determination of the physical properties of **1-Methoxy-4-methylpentane**.

## Experimental Workflow for Physical Property Determination

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Caption: Experimental workflows for determining boiling point and density.

## Logical Relationship of Physical Properties

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Caption: Factors influencing the physical properties of **1-Methoxy-4-methylpentane**.

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